

# managing Elacestrant nausea vomiting side effects

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## Compound Focus: Elacestrant

CAS No.: 722533-56-4

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## Incidence and Characteristics of GI Events

Quantitative data from the EMERALD phase III trial and post-marketing analyses provide a clear profile of these gastrointestinal (GI) events.

Table 1: Incidence of Nausea and Vomiting with Elacestrant

Adverse Event	Overall Incidence (EMERALD Trial) [1]	Grade 3 Severity (EMERALD Trial) [1]	Post-Marketing Reporting (FAERS Data) [2]
Nausea	35%	2.5%	703 reports
Vomiting	19%	0.8%	306 reports

The onset of these GI disorders is notably rapid. Post-marketing data indicates a **median time to onset of 17 days** for gastrointestinal disorders, which is significantly earlier than the median time for other system organ classes [2]. Furthermore, these events are reported more frequently in patients aged 75 years or older [3].

## Management Strategies and Intervention Protocols

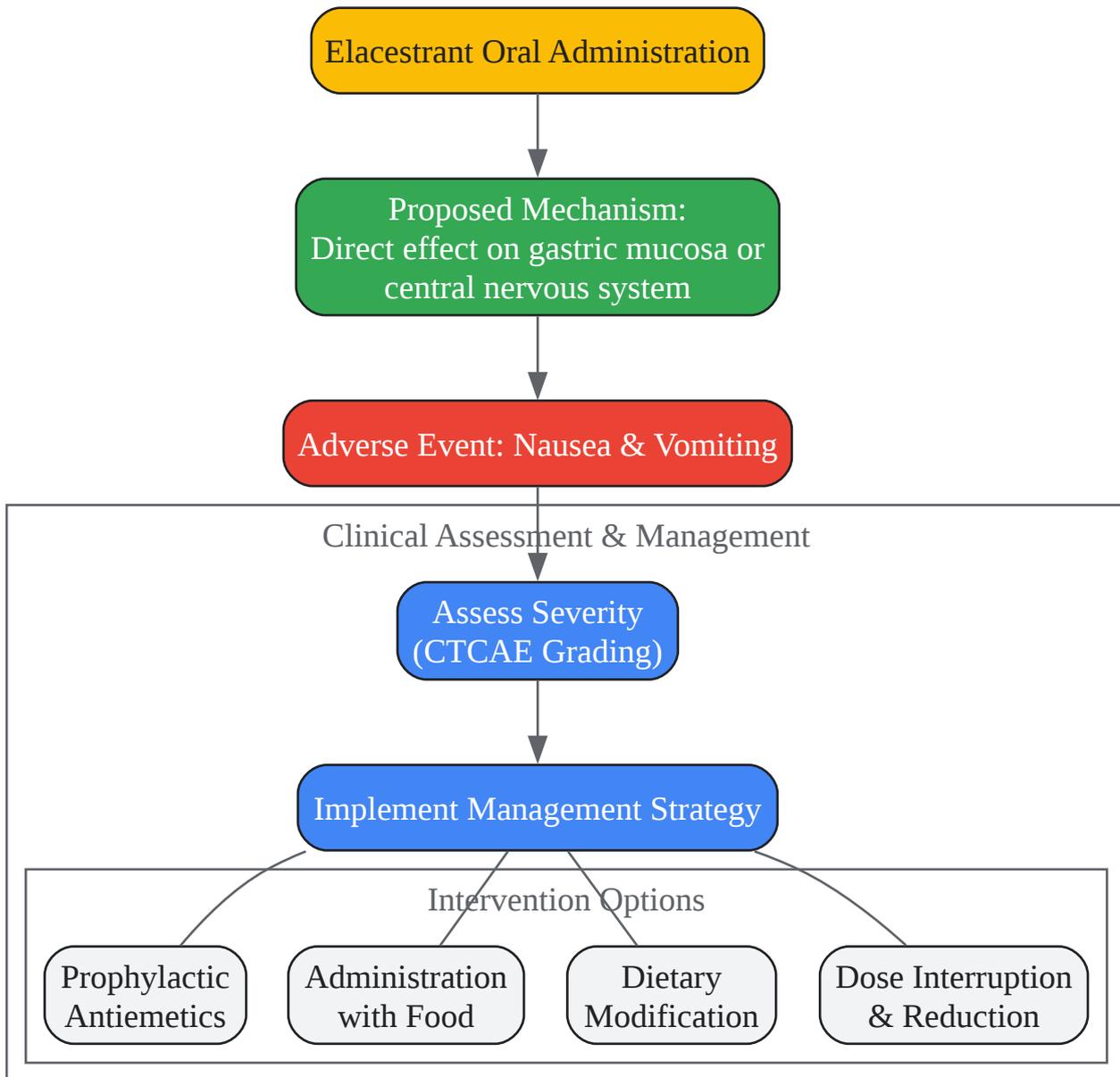
Based on clinical guidelines and prescribing information, here are the key strategies for managing nausea and vomiting in patients taking **Elacestrant**.

**Table 2: Management Strategies for Elacestrant-Induced Nausea and Vomiting**

Strategy	Protocol & Implementation
<b>Administration with Food</b>	Take Elacestrant with a meal to reduce incidence and severity of nausea and vomiting. A high-fat meal (800-1000 calories, 50% fat) can increase drug exposure (C <sub>max</sub> by 42%, AUC by 22%) [4] [5].
<b>Proactive Antiemetic Use</b>	Prophylactic prescription of antiemetic medications is recommended [6].
<b>Dietary Modifications</b>	Advise patients to avoid heavy, greasy, spicy, or acidic foods. Recommend small, frequent meals and saltine crackers or ginger ale to alleviate symptoms [6].
<b>Dosage Interruption &amp; Adjustment</b>	For persistent or severe (Grade $\geq 3$ ) events, interrupt Elacestrant until symptoms resolve to $\leq$ Grade 1, then resume at the same or a reduced dose level [4] [7].
<b>Handling Vomiting After Dosing</b>	If vomiting occurs after taking a dose, do <b>not</b> take another dose that day. Resume the regular schedule the following day [8] [9] [5].

## Mechanism and Clinical Workflow

The following diagram illustrates the posited mechanism and recommended clinical management workflow for these GI adverse events.



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## Conclusion

In summary, nausea and vomiting are frequent but generally low-grade side effects of **Elacestrant** that can be effectively managed. Key strategies include **prophylactic antiemetics, consistent administration with food, and clear protocols for dose modification** based on severity. This proactive approach supports treatment adherence and data quality in clinical trials.

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To cite this document: Smolecule. [managing Elacestrant nausea vomiting side effects]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b007327#managing-elacestrant-nausea-vomiting-side-effects>]

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